

Comparing the flavor contribution of S-Methyl hexanethioate in different cheese varieties

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Compound of Interest

Compound Name: *S-Methyl hexanethioate*

CAS No.: *2432-77-1*

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The Pivotal Role of S-Methyl Hexanethioate in Defining Cheese Aroma: A Comparative Guide

In the complex symphony of flavors that characterize different cheese varieties, volatile sulfur compounds (VSCs) play a profound, often defining, role. Among these, **S-Methyl hexanethioate**, a thioester with a potent and multifaceted aroma, is a key contributor to the distinct sensory profiles of many cheeses. This guide offers an in-depth comparison of the flavor contribution of **S-Methyl hexanethioate** across various cheese types, supported by experimental data and methodologies for its precise quantification. It is intended for researchers, scientists, and professionals in the fields of food science and flavor chemistry who seek a deeper understanding of this crucial aroma compound.

S-Methyl Hexanethioate: A Molecule of Complex Aromas

S-Methyl hexanethioate ($\text{CH}_3(\text{CH}_2)_4\text{COSCH}_3$) is a volatile organic compound characterized by a remarkably low odor threshold, meaning even minute quantities can significantly impact

the overall flavor profile of a food product. Its aroma is complex and can be described as having notes of:

- Fruity and Green: In lower concentrations, it can impart pleasant fruity and green notes.^[1]
- Cabbage and Savory: As its concentration increases, it can develop more pungent, cabbage-like, and savory aromas.
- Cheesy and Rancid: At higher levels, it contributes to the characteristic "cheesy" and sometimes slightly rancid notes associated with aged and surface-ripened cheeses.^[1]

This chameleon-like aroma profile makes **S-Methyl hexanethioate** a critical component in the flavor architecture of a wide range of cheeses, from the creamy subtlety of a young Camembert to the sharp complexity of an aged Cheddar.

Comparative Analysis of S-Methyl Hexanethioate in Different Cheese Varieties

The concentration of **S-Methyl hexanethioate** varies significantly among different cheese types, directly influencing their characteristic flavors. While comprehensive quantitative data across all cheese varieties is a subject of ongoing research, existing studies provide valuable insights into its prevalence.

Cheese Variety	Typical Concentration Range	Predominant Flavor Contribution of S-Methyl Hexanethioate	Key Microbial Contributors
Camembert	High	Contributes significantly to the characteristic "cheesy," slightly cabbage-like, and earthy aroma. [2] [3]	Brevibacterium spp., Geotrichum candidum [3] [4]
Aged Cheddar	Moderate to High	Imparts savory, brothy, and slightly sharp notes, enhancing the overall complexity of the aged flavor profile.	Brevibacterium spp. and other ripening bacteria. [4]
Blue Cheese	Variable	Contributes to the pungent and sharp aroma, complementing the characteristic notes from methyl ketones. [5]	Brevibacterium linens and other surface-ripening bacteria. [6]
Fresh Cheeses (e.g., Mozzarella, Feta)	Low to Undetectable	Generally absent or below the odor threshold, reflecting the lack of significant microbial ripening.	Minimal contribution from ripening microflora.

Note: The concentrations are often reported in parts per billion (ppb) or micrograms per kilogram ($\mu\text{g/kg}$) and can vary based on factors such as the specific microbial cultures used, ripening time and conditions, and the initial composition of the milk.

The Biochemical Genesis of S-Methyl Hexanethioate in Cheese

The formation of **S-Methyl hexanethioate** during cheese ripening is a complex biochemical process driven by the metabolic activity of specific microorganisms. The primary precursors for its synthesis are hexanoic acid (a short-chain fatty acid) and methanethiol.

The key microbial players in this transformation are often surface-ripening bacteria, most notably species of *Brevibacterium*.^[4] These bacteria possess the necessary enzymatic machinery to catalyze the esterification of hexanoic acid with methanethiol, a reaction that is a critical step in the development of the characteristic flavor of many surface-ripened and aged cheeses.

The simplified biochemical pathway can be visualized as follows:

Caption: Biochemical pathway for **S-Methyl Hexanethioate** formation.

Experimental Protocol for the Quantification of S-Methyl Hexanethioate

Accurate quantification of **S-Methyl hexanethioate** in a complex matrix like cheese requires a robust and sensitive analytical method. Headspace Solid-Phase Microextraction (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for this application.

Principle

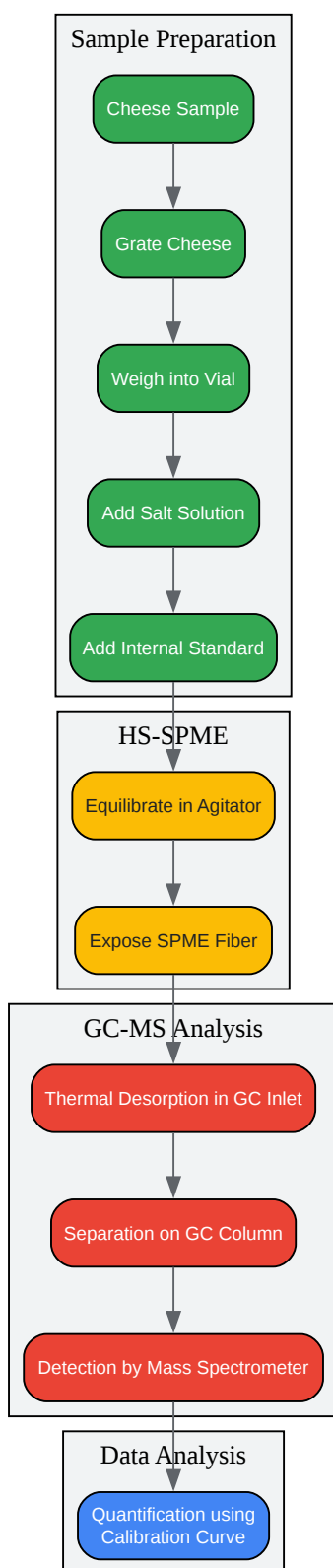
This method involves the extraction of volatile compounds from the headspace above a cheese sample onto a coated fiber (SPME), followed by thermal desorption of the analytes into a gas chromatograph for separation and a mass spectrometer for detection and quantification.

Step-by-Step Methodology

- Sample Preparation:
 - Grate a representative sample of the cheese to increase the surface area.

- Weigh a precise amount (e.g., 2-5 grams) of the grated cheese into a headspace vial.
- Add a saturated salt solution (e.g., NaCl) to the vial to increase the volatility of the analytes by decreasing their solubility in the aqueous phase.
- For quantitative analysis, add a known amount of an appropriate internal standard (e.g., a deuterated analog of **S-Methyl hexanethioate** or a related thioester not naturally present in the cheese).
- Headspace Solid-Phase Microextraction (HS-SPME):
 - Select an appropriate SPME fiber. A Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) fiber is often suitable for a broad range of volatile compounds, including sulfur compounds.
 - Place the vial in a temperature-controlled agitator (e.g., at 40-60°C) for a defined equilibration time (e.g., 15-30 minutes) to allow the volatile compounds to partition into the headspace.
 - Expose the SPME fiber to the headspace of the vial for a specific extraction time (e.g., 30-60 minutes) to allow for the adsorption of the analytes.
- Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:
 - Desorption: Insert the SPME fiber into the heated injection port of the GC, where the adsorbed volatile compounds are thermally desorbed onto the analytical column.
 - Separation: Utilize a capillary column suitable for the separation of volatile sulfur compounds (e.g., a column with a wax or a mid-polar stationary phase). Program the oven temperature to achieve optimal separation of the target analyte from other volatile compounds.
 - Detection: Employ a mass spectrometer operating in either full scan mode for identification or selected ion monitoring (SIM) mode for enhanced sensitivity and quantification.
- Quantification:

- Generate a calibration curve using standard solutions of **S-Methyl hexanethioate** of known concentrations.
- Calculate the concentration of **S-Methyl hexanethioate** in the cheese sample by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.



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Caption: HS-SPME-GC-MS workflow for **S-Methyl Hexanethioate** analysis.

Conclusion: A Key Determinant of Cheese Flavor Complexity

S-Methyl hexanethioate stands out as a pivotal volatile compound that significantly shapes the aroma profiles of a diverse range of cheeses. Its concentration, dictated by the intricate metabolic activities of the cheese microbiota during ripening, can mean the difference between a mild, fruity note and a robust, savory, and cheesy character. The ability to accurately quantify this compound through advanced analytical techniques like HS-SPME-GC-MS provides researchers and cheese producers with a powerful tool to understand and potentially modulate the flavor development in cheese. Further research focusing on the precise enzymatic pathways and the influence of different microbial strains will continue to unravel the complexities of cheese flavor and offer new avenues for product innovation and quality control.

References

- Sourabié, A. M., Spinnler, H. E., Bourdat-Deschamps, M., Tallon, R., Landaud, S., & Bonnarne, P. (2012). S-methyl thioesters are produced from fatty acids and branched-chain amino acids by *brevibacteria*: focus on L-leucine catabolic pathway and identification of acyl-CoA intermediates. *Applied microbiology and biotechnology*, 93(4), 1673–1683. [[Link](#)]
- Berger, C., Martin, N., Collin, S., Gijs, L., & Spinnler, H. E. (2000). Combinatorial approach to flavor analysis. 2. Olfactory investigation of a library of S-methyl thioesters and sensory evaluation of selected components. *Journal of agricultural and food chemistry*, 48(10), 4895–4899. [[Link](#)]
- Zhang, Y., Guo, B., Sun, F., Sun, J., Chen, H., Zhang, Y., & Sun, B. (2015). Analysis of Volatile Flavor Compounds in Blue Cheese. *Food Science*, 36(16), 153-158. [[Link](#)]
- Landaud, S., Helinck, S., & Bonnarne, P. (2008). Formation of volatile sulfur compounds and their contribution to cheese flavor. *International Journal of Food Microbiology*, 127(1-2), 1–11.
- Curioni, P. M. G., & Bosset, J. O. (2002). Key odorants in various cheese types as determined by gas chromatography-olfactometry.
- Martins, J. M., Van Coillie, E., Guedes, S. F., & De Block, J. (2003). Production of volatile compounds by cheese-ripening yeasts: Requirement for a methanethiol donor for S-methyl

thioacetate synthesis by *Kluyveromyces lactis*. *Applied and Environmental Microbiology*, 69(8), 4817–4824. [[Link](#)]

- Molimard, P., & Spinnler, H. E. (1996). Review: compounds involved in the flavor of surface mold-ripened cheeses: origins and properties. *Journal of Dairy Science*, 79(2), 169–184. [[Link](#)]
- The Good Scents Company. (n.d.). S-(methyl thio) hexanoate. Retrieved from [[Link](#)]
- Wikipedia. (2023). Blue cheese. [[Link](#)]

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Sources

- 1. Combinatorial approach to flavor analysis. 2. Olfactory investigation of a library of S-methyl thioesters and sensory evaluation of selected components - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. S-(methyl thio) hexanoate, 2432-77-1 [[thegoodscentscompany.com](https://www.thegoodscentscompany.com)]
- 4. S-methyl thioesters are produced from fatty acids and branched-chain amino acids by *brevibacteria*: focus on L-leucine catabolic pathway and identification of acyl-CoA intermediates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Analysis of Volatile Flavor Compounds in Blue Cheese [[spkx.net.cn](https://www.spkx.net.cn)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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